

Application Notes and Protocols for PSB 0777 Ammonium in cAMP Measurement Assays

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Compound of Interest

Compound Name: PSB 0777 ammonium

Cat. No.: B15569770

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Introduction

PSB 0777 ammonium is a potent and selective full agonist for the adenosine A_{2a} receptor (A_{2a}R), a member of the G-protein coupled receptor (GPCR) family.[1][2] The A_{2a}R is primarily coupled to the stimulatory G-protein (G_{as}), which upon activation, stimulates adenylyl cyclase to increase intracellular levels of the second messenger cyclic adenosine monophosphate (cAMP).[3] This signaling pathway is a key regulator in various physiological processes, making the A_{2a}R a significant target in drug discovery for conditions including inflammation and neurodegenerative diseases. These application notes provide detailed protocols for utilizing **PSB 0777 ammonium** to study A_{2a}R activation through cAMP measurement assays and present relevant quantitative data to guide experimental design.

Data Presentation

The functional potency and binding affinity of PSB 0777 are critical parameters for designing and interpreting cAMP assays. The data presented below are compiled from various sources to provide a comprehensive overview of the compound's characteristics.

Table 1: Pharmacological Profile of **PSB 0777 Ammonium**

Parameter	Species/System	Value	Reference
EC ₅₀ (cAMP Assay)	CHO-K1 cells	117 nM	[2][4]
K _i (A _{2a} Receptor Binding)	Rat brain striatum	44.4 nM	[1][5]
K _i (A _{2a} Receptor Binding)	Human	360 nM	[2]
Receptor Selectivity (K _i)	Human A ₁	541 nM	[2]
Human A _{2B}	≥10,000 nM	[1][2]	
Human A ₃	≥10,000 nM	[1][2]	

Table 2: Comparison of A_{2a} Receptor Agonists in cAMP Functional Assays

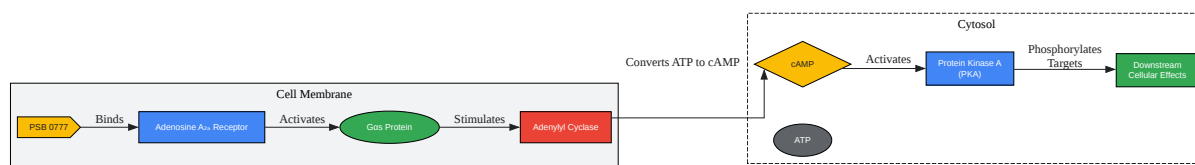
This table provides context by comparing the potency of PSB 0777 with other commonly used A_{2a}R agonists. Data for other agonists are sourced from studies using similar cAMP assay technologies in recombinant cell lines.

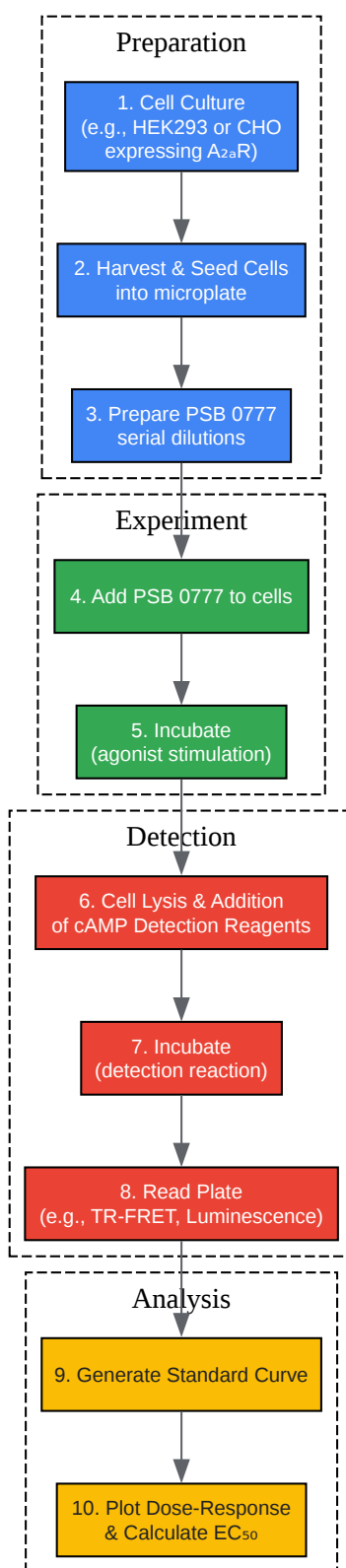
Compound	Assay Type	Cell Line	pEC ₅₀ (-log(EC ₅₀))	EC ₅₀ (nM)
PSB 0777	Not Specified	CHO-K1	~6.93	117
CGS-21680	GloSensor™	CHO-A _{2a}	7.3 ± 0.1	~50
UK-432,097	GloSensor™	CHO-A _{2a}	8.2 ± 0.1	~6.3
NECA	LANCE™	HEK293-A _{2a}	Not Reported	-

Note: EC₅₀ values can vary depending on the specific cell line, receptor expression level, and assay conditions used.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the molecular pathway of A_{2a}R activation by PSB 0777 and a general workflow for a typical cAMP measurement experiment.





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References

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